

# An In-depth Technical Guide to Tschimganidine: Properties, and Biological Activity

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: TSCHIMGANIDINE

Cat. No.: B000101

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Disclaimer: This document provides a comprehensive overview of the available scientific information on **tschimganidine**. It is important to note that while extensive research has been conducted on its biological activities, detailed experimental data on its physical and chemical properties are limited in publicly available literature. Much of the physicochemical data presented is based on computational predictions.

## Introduction

**Tschimganidine** is a terpenoid, a class of naturally occurring organic compounds, isolated from the Umbelliferae family of plants.<sup>[1][2][3][4][5][6]</sup> It has garnered significant interest in the scientific community for its potential therapeutic applications, particularly in the context of metabolic diseases.<sup>[1][2][3][4][5]</sup> This technical guide aims to consolidate the current knowledge on the physical and chemical properties of **tschimganidine**, its known biological activities, and the experimental methodologies used to elucidate its functions.

## Chemical and Physical Properties

Detailed experimental data on the physicochemical properties of **tschimganidine** are not extensively reported. The following tables summarize available identifiers and computed physical properties.

Table 1: Chemical Identifiers for **Tschimganidine**

Identifier	Value
IUPAC Name	[(1S,3E,7E,9S,10S)-9-hydroxy-3,7-dimethyl-10-propan-2-ylcyclodeca-3,7-dien-1-yl] 4-hydroxy-3-methoxybenzoate
CAS Number	39380-16-0[7]
Molecular Formula	C <sub>23</sub> H <sub>32</sub> O <sub>5</sub> [8]
Molecular Weight	388.5 g/mol [8]
ChEMBL ID	ChEMBL2165581[8]
PubChem CID	20841345[8]

Table 2: Computed Physicochemical Properties of **Tschimganidine**

Property	Value (Computed)	Source
XLogP3	4.3	PubChem[8]
Hydrogen Bond Donor Count	2	PubChem[8]
Hydrogen Bond Acceptor Count	5	PubChem[8]
Rotatable Bond Count	5	PubChem[8]
Exact Mass	388.22497412 Da	PubChem[8]
Topological Polar Surface Area	76 Å <sup>2</sup>	PubChem[8]
Heavy Atom Count	28	PubChem[8]
Complexity	580	PubChem[8]

## Biological Activity and Mechanism of Action

**Tschimganidine** has been identified as a potent anti-obesity agent.[1][3] Its primary mechanism of action involves the activation of AMP-activated protein kinase (AMPK), a key regulator of cellular energy homeostasis.[1][2][3]

## Anti-Adipogenic Effects

In vitro studies using 3T3-L1 preadipocytes have demonstrated that **tschimganidine** inhibits adipogenesis and reduces lipid accumulation in a dose-dependent manner.[1][9] This is achieved through the downregulation of key adipogenic transcription factors and their target genes, including:

- Peroxisome proliferator-activated receptor gamma (PPAR $\gamma$ )
- CCAAT/enhancer-binding protein alpha (C/EBP $\alpha$ )
- Fatty acid-binding protein 4 (FABP4)
- Fatty acid synthase (FASN)

## Signaling Pathway

The anti-adipogenic effects of **tschimganidine** are mediated through the activation of AMPK. [1] Activation of AMPK leads to the phosphorylation and inhibition of downstream targets involved in lipid synthesis. Furthermore, **tschimganidine** has been shown to decrease the phosphorylation of Akt, another key signaling molecule in adipogenesis.[1][3]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Tschimganidine: Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b000101#physical-and-chemical-properties-of-tschimganidine]

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